

Hypervalent Iodine Reagents in Sustainable Synthesis

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Compound Focus: Iodine Green

CAS No.: 33231-00-4

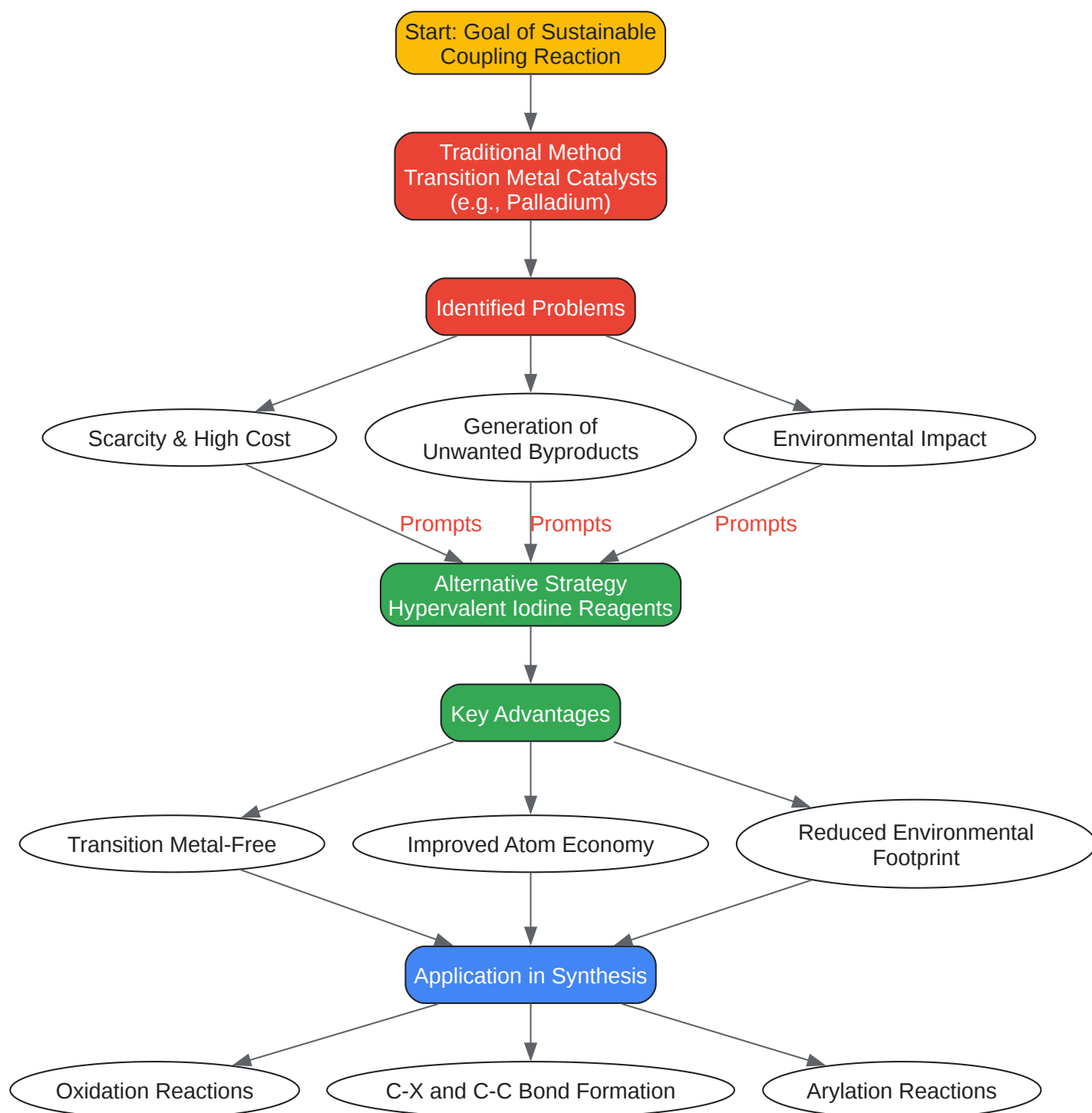
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Concept	Description & Role in Green Chemistry
Traditional Coupling Limitation [1]	Reliance on scarce, costly transition metal catalysts (e.g., palladium) generating unwanted byproducts.
Hypervalent Iodine Strategy [1]	Transition metal-free alternative using iodine(V) reagents; reduces environmental impact, enhances atom economy.
Key Intermediate [1]	Diaryliodonium salts enable selective bond formation via aryl cation-like species, radicals, aryne precursors.
Key Advantages [1]	Broad substrate scope, high functional group tolerance (beneficial for medicinal chemistry), recyclable aryl iodide byproducts.
Alternative Activations [1]	Other metal-free methods: base-promoted dissociation, photoinduced, electrochemical, electrophotochemical activation.
Handling Improvement [2]	Use of solid-supported iodine(V) reagents makes these high-energy compounds safer and more practical.

Experimental Protocols & Workflows

While detailed step-by-step protocols for specific reactions are beyond the provided sources, the research outlines several key methodologies and their logical relationships, visualized in the workflow below.



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Research and development workflow for sustainable coupling methods using hypervalent iodine reagents.

Key Activation Methodologies

The review highlights several transition metal-free methods for activating iodine-based reagents [1]. The diagram below illustrates the primary activation pathways and their relationships.

Primary transition metal-free pathways for activating iodoarene precursors in sustainable synthesis.

Summary for Research Professionals

For researchers in drug development, the field is moving toward "**hypervalent iodine chemistry**" as a sustainable synthetic tool, rather than a term called "**iodine green** chemistry." This approach aligns with green chemistry principles by avoiding precious metals, improving efficiency, and enabling safer reagent handling through solid-supported forms [2].

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References

1. Rethinking coupling methods for more sustainable organic ... [eurekaalert.org]
2. Solid-Supported Iodine(V) Reagents in Organic Synthesis [pubmed.ncbi.nlm.nih.gov]

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